

Proper Disposal Procedures: 4-Chloro-8-fluoro-3-nitroquinoline[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Chloro-8-fluoro-3-nitroquinoline

CAS No.: 1026861-70-0

Cat. No.: B2680838

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Executive Safety Directive

STOP AND READ: **4-Chloro-8-fluoro-3-nitroquinoline** is a halogenated nitro-aromatic. This structural combination mandates specific segregation from standard organic waste streams due to the risk of formation of toxic combustion byproducts (HF, NO_x, HCl) and potential energetic instability.

- Primary Waste Stream: Halogenated Organic Waste.
- Critical Restriction: Do NOT mix with strong bases or reducing agents in the waste container. The nitro group renders the compound susceptible to exothermic decomposition.
- Disposal Method: Professional high-temperature incineration with acid gas scrubbing. Do not attempt chemical deactivation (e.g., bleach/acid hydrolysis) in the lab; the risk of generating HF or explosive intermediates is too high.

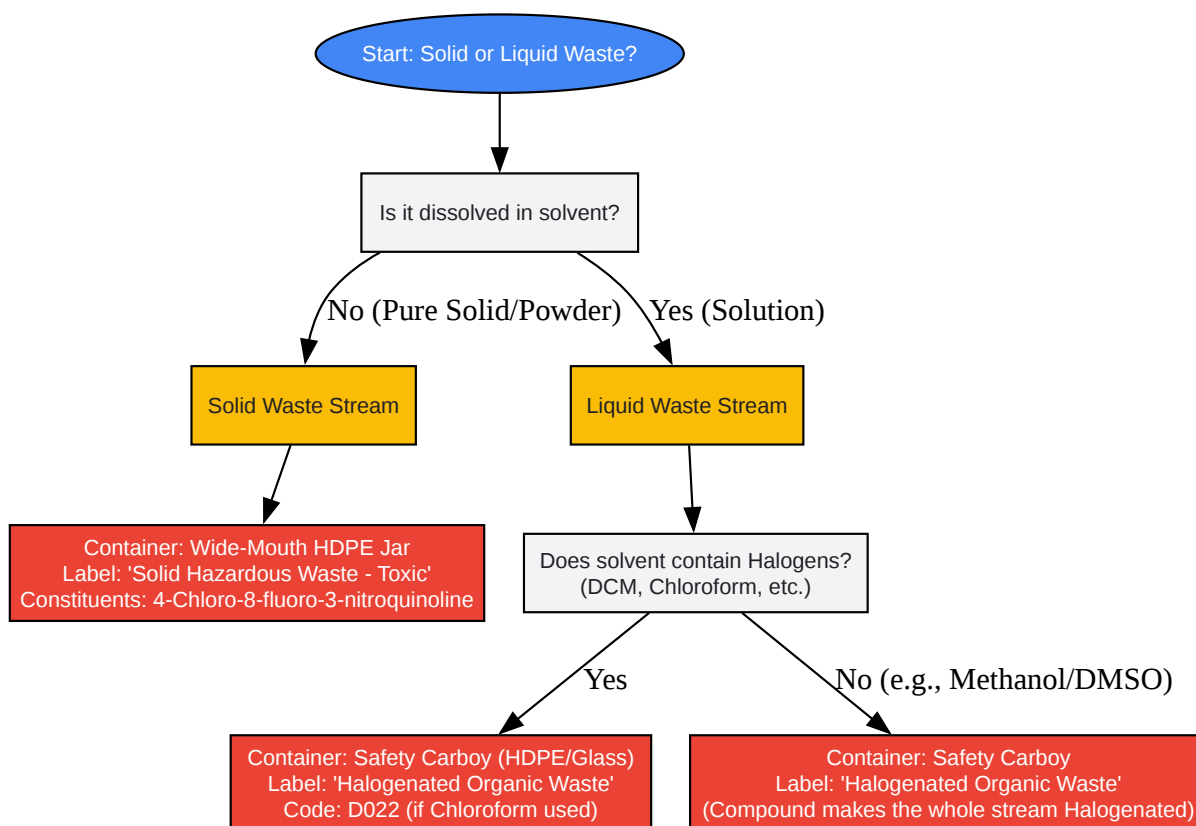
Chemical Profile & Hazard Identification

Understanding the molecule's "architecture" is the first step in safe disposal. The presence of fluorine and a nitro group on a quinoline scaffold dictates the waste classification.

Property	Specification	Operational Implication
Chemical Name	4-Chloro-8-fluoro-3-nitroquinoline	-
CAS Number	1026861-70-0	Use for waste manifesting.[1]
Molecular Formula	C ₉ H ₄ ClFNO ₂	Halogenated (Cl, F) content requires specific incineration protocols.
Hazard Codes	H315, H319, H335	Irritant to eyes, skin, and respiratory tract.[2][3]
Reactivity Alert	Nitro Group (-NO ₂)	Potential for thermal instability. Avoid friction/shock if dry.
Combustion Byproducts	HF, HCl, NO _x , CO _x	Hydrogen Fluoride (HF) generation requires scrubber-equipped incineration.

Waste Stream Decision Logic

The following logic gate ensures you select the correct waste container. Inaccurate segregation is the #1 cause of disposal rejections and safety incidents.



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Figure 1: Decision Matrix for Waste Segregation. Note that even if dissolved in a non-halogenated solvent (like DMSO), the presence of the solute (**4-Chloro-8-fluoro-3-nitroquinoline**) technically classifies the mixture as halogenated for incineration purposes.

Step-by-Step Disposal Protocol

Phase 1: Preparation & PPE

Objective: Prevent exposure and cross-contamination.

- Engineering Controls: Perform all waste transfers inside a certified chemical fume hood.
- PPE:

- Gloves: Double-gloving recommended. Nitrile (minimum 5 mil) is generally effective for solid handling. If dissolved in DCM or chloroform, use Silver Shield/4H laminate gloves.
- Eye Protection: Chemical splash goggles (ANSI Z87.1).
- Body: Lab coat + chemically resistant apron if handling >100g liquid solutions.

Phase 2: Accumulation (Satellite Area)

Objective: Secure storage prior to pickup.[4]

- Select Container:
 - Solids: Use a wide-mouth High-Density Polyethylene (HDPE) jar with a screw-top lid.
 - Liquids: Use an HDPE or amber glass carboy. Avoid metal containers due to the potential acidity of hydrolysis products (HCl/HF).
- Labeling:
 - Attach a hazardous waste tag before adding the first drop of waste.[5]
 - Chemical Name: Write out the full name: "**4-Chloro-8-fluoro-3-nitroquinoline**". Do not use abbreviations or chemical structures alone.
 - Hazard Checkboxes: Check "Toxic" and "Irritant".
- Transfer:
 - Use a dedicated funnel.
 - Rinse contaminated glassware with a compatible solvent (e.g., acetone) and add the rinsate to the same waste container.

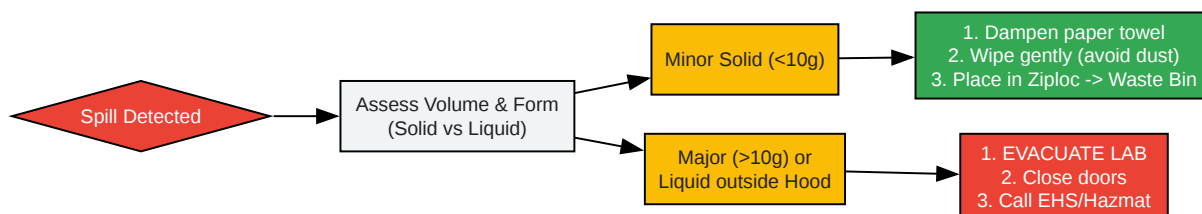
Phase 3: Final Disposal (EHS/Vendor Hand-off)

Objective: Regulatory compliance (RCRA).

- Seal: Ensure cap is torque-tight. Wipe the exterior of the container with a damp paper towel (dispose of towel as solid waste).
- Manifesting:
 - Declare the waste as "Halogenated Organic".
 - Highlight the Fluoro content. Incinerators need to know about Fluorine to manage scrubber pH and prevent damage to the combustion chamber lining.
- Scheduling: Request pickup when the container is 90% full or within 6 months of the start date (check local institutional limits, often 90 days for satellite areas).

Emergency Spill Response

In the event of a spill outside the fume hood, immediate action is required to prevent respiratory exposure to dust or vapors.[6]



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Figure 2: Spill Response Workflow. The primary risk with solid spills is aerosolization of the nitro-quinoline dust, which is a potent respiratory irritant.

Spill Cleanup Kit Requirements:

- Absorbent: Vermiculite or polypropylene pads (for liquids).
- Neutralizer: Not required (compound is not a strong acid/base), but standard solvent absorbent is necessary.
- Tool: Plastic scoop and brush (spark-proof).

References & Regulatory Grounding[4][7]

- PubChem.4-Chloro-3-nitroquinoline Compound Summary (Analogous Hazard Data). National Library of Medicine. Available at: [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA).Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. RCRA Regulations.[7][8][9] Available at: [\[Link\]](#)

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